Technical Synthesis Guide: 3-Ethenyl-5-fluoropyridine

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Compound of Interest

Compound Name:	*3-Ethenyl-5-fluoropyridine*
CAS No.:	*1133879-69-2*
Cat. No.:	*B3026817*

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CAS: 85590-85-2 Synonyms: 3-Fluoro-5-vinylpyridine; 5-Fluoro-3-vinylpyridine Target Audience: Medicinal Chemists, Process Development Scientists

Part 1: Executive Summary & Strategic Analysis

3-Ethenyl-5-fluoropyridine is a high-value heteroaromatic building block, primarily utilized in Fragment-Based Drug Discovery (FBDD) and the synthesis of c-Met and ALK kinase inhibitors. Its structure—an electron-deficient pyridine ring substituted with a fluorine atom and a reactive vinyl group—presents specific synthetic challenges, notably volatility and spontaneous polymerization.

This guide details two distinct synthetic pathways. The selection depends on the available starting materials and impurity tolerance (metal vs. phosphorus).

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Feature	Route A: Suzuki-Miyaura Coupling	Route B: Wittig Olefination
Primary Substrate	3-Bromo-5-fluoropyridine	5-Fluoronicotinaldehyde
Key Reagent	Vinylboronic acid pinacol ester	Methyltriphenylphosphonium bromide
Scalability	High (Kg-scale feasible)	Moderate (Phosphine oxide waste)
Atom Economy	Excellent	Poor (Ph_3PO byproduct)
Impurity Profile	Residual Palladium	Residual Phosphorus
Recommendation	Preferred for Process/Scale-up	Preferred for Lab-Scale/Metal-Free

Part 2: Route A — The Suzuki-Miyaura Protocol (Preferred)

This route is the industry standard due to the commercial availability of 3-bromo-5-fluoropyridine and the robustness of palladium-catalyzed cross-coupling.

Reaction Logic & Mechanism

The reaction utilizes a Pd(0)/Pd(II) catalytic cycle. We employ Potassium Vinyltrifluoroborate or Vinylboronic acid pinacol ester. The pinacol ester is recommended here for its solubility in organic solvents and stability against protodeboronation compared to the free boronic acid.

Catalyst Selection:Pd(dppf)Cl2 is chosen over Pd(PPh3)4. The bidentate dppf ligand prevents catalyst decomposition and reduces de-halogenation side reactions on the electron-poor pyridine ring.

Experimental Protocol

Materials:

- 3-Bromo-5-fluoropyridine (1.0 eq)[1]

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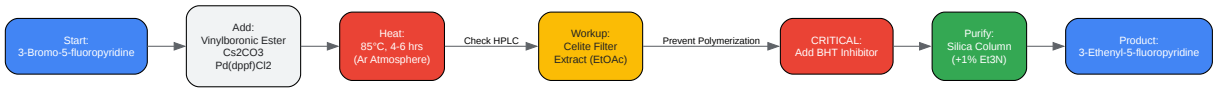
- Vinylboronic acid pinacol ester (1.2 eq)
- Pd(dppf)Cl2·CH2Cl2 (0.03 eq)
- Cesium Carbonate (Cs2CO3) (3.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Methodology:

- Inerting: Flame-dry a 3-neck round bottom flask equipped with a reflux condenser. Purge with Argon for 15 minutes.
- Charging: Add 3-Bromo-5-fluoropyridine (10 mmol), Vinylboronic acid pinacol ester (12 mmol), and Cs2CO3 (30 mmol).
- Solvation: Add degassed 1,4-Dioxane (40 mL) and Water (10 mL).
- Catalyst Addition: Add Pd(dppf)Cl2 (0.3 mmol) quickly under a positive stream of Argon.
- Reaction: Heat the mixture to 85°C for 4–6 hours. Monitor by HPLC/TLC.[2]
  - Checkpoint: The reaction is complete when the bromide starting material is <1%.
- Workup (Critical): Cool to room temperature. Filter through a pad of Celite to remove Pd black. Wash the pad with Ethyl Acetate.
- Extraction: Dilute filtrate with water/brine. Extract with Ethyl Acetate (3x). Dry organic layer over Na2SO4.[3][4]
- Stabilization: Add 0.01% BHT (Butylated hydroxytoluene) to the organic layer before concentration to prevent polymerization.
- Purification: Flash chromatography (Hexane/EtOAc).
  - Expert Tip: Add 1% Triethylamine to the eluent. Vinyl pyridines can bind irreversibly to acidic silica sites; the amine passivates the silica.

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Workflow Visualization



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Caption: Step-by-step workflow for the Suzuki-Miyaura coupling synthesis of **3-Ethenyl-5-fluoropyridine**.

Part 3: Route B — The Wittig Olefination (Alternative)

This route is useful when avoiding transition metals is a priority (e.g., strict ppm limits on Pd in the final API).

Reaction Logic

The reaction involves the nucleophilic attack of a phosphorus ylide (generated in situ) on the aldehyde carbonyl.

- Precursor: 5-Fluoronicotinaldehyde.
- Ylide Source: Methyltriphenylphosphonium bromide.[3][5]
- Base: Potassium tert-butoxide (KOtBu) or n-Butyllithium (n-BuLi).

Experimental Protocol

Materials:

- Methyltriphenylphosphonium bromide (1.2 eq)
- 5-Fluoronicotinaldehyde (1.0 eq)[1]
- Potassium tert-butoxide (1.25 eq)

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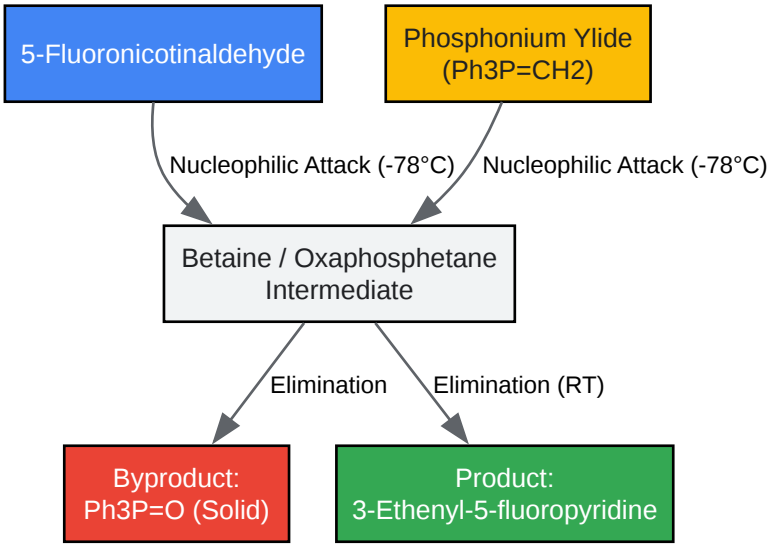
- Solvent: Dry THF (Anhydrous)

Step-by-Step Methodology:

- Ylide Formation: In a flame-dried Schlenk flask under N2, suspend Methyltriphenylphosphonium bromide in dry THF at 0°C.
- Deprotonation: Add KOtBu portion-wise. The solution will turn bright yellow, indicating the formation of the phosphorus ylide. Stir for 30 mins at 0°C.
- Addition: Cool the mixture to -78°C (Dry ice/Acetone bath). Add 5-Fluoronicotinaldehyde (dissolved in minimal THF) dropwise.
  - Reasoning: Low temperature addition favors kinetic control and prevents side reactions on the pyridine ring.
- Warming: Allow the reaction to warm slowly to Room Temperature over 2 hours.
- Quench: Quench with saturated NH4Cl solution.
- Workup: Extract with Diethyl Ether (preferred over DCM for ease of evaporating volatile product).
- Purification: The major byproduct is Triphenylphosphine oxide (Ph3PO), which is difficult to remove.
  - Technique: Triturate the crude residue with cold pentane. Ph3PO precipitates out; the product remains in solution. Filter and then column chromatograph.[3]

Pathway Visualization

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Caption: Mechanistic pathway of the Wittig reaction converting the aldehyde to the vinyl pyridine.

Part 4: Critical Handling & Stability (Expertise Pillar)

The synthesis is only half the battle. **3-Ethenyl-5-fluoropyridine** is chemically fragile. Failure to observe these protocols will result in a polymerized "tar" instead of a usable intermediate.

Volatility Warning

- Boiling Point: Estimated ~60-70°C at reduced pressure (approx 10 mmHg).
- Risk: Do NOT use high vacuum (< 1 mbar) for extended periods at room temperature, or you will lose the product to the pump trap.
- Action: Concentrate rotary evaporator baths at < 30°C and stop when solvent volume is low, not "bone dry."

Polymerization Prevention

Vinyl pyridines are prone to radical polymerization, especially when concentrated or exposed to light.

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- Inhibitor: Always add 20-50 ppm of BHT (2,6-Di-tert-butyl-4-methylphenol) or Hydroquinone to the crude mixture before evaporation and to the final purified vial.
- Storage: Store under Argon at -20°C in amber vials.

Characterization Data (Expected)

Metric	Expected Value	Notes
Appearance	Colorless to pale yellow oil	Darkens upon oxidation/polymerization
1H NMR (CDCl3)	Vinyl protons: ~5.4 (d), ~5.9 (d), ~6.7 (dd)	Characteristic AMX pattern for vinyl group
19F NMR	~ -128 ppm	Singlet (broadened by H-F coupling)
MS (ESI)	[M+H]+ = 124.1	

References

- Suzuki-Miyaura Coupling on Pyridines
  - Title: Suzuki-Miyaura Cross-Coupling Reaction.
  - Source: TCI Chemicals Technical Guide.
- Boronic Ester Stability
  - Title: Elucidating the Role of the Boronic Esters in the Suzuki–Miyaura Reaction.
  - Source: National Institutes of Health (NIH) / J Org Chem.
  - URL:[Link]
- Wittig Reaction Mechanism & Protocols
  - Title: Wittig Reaction - Synthetic Protocols and Mechanism.[6]
  - Source: Organic Chemistry Portal.[2][6]

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- URL:[Link]
- Handling of Vinyl Pyridines (General Polymerization Risks)

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Sources

- 1. CN102898358A - Preparation method of fluoropyridine compounds - Google Patents [patents.google.com]
- 2. Yoneda Labs [yonedalabs.com]
- 3. total-synthesis.com [total-synthesis.com]
- 4. Page loading... [guidechem.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Wittig reaction - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Technical Synthesis Guide: 3-Ethenyl-5-fluoropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026817/docs#technical-synthesis-guide-3-ethenyl-5-fluoropyridine]

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